

# Application Notes and Protocols: In-situ Observation of Inclusion Modification by Calcium Silicon

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## Compound of Interest

Compound Name: CALCIUM SILICON

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These application notes provide a comprehensive overview and detailed protocols for the in-situ observation of non-metallic inclusion modification in steel using **calcium silicon** (CaSi). Understanding and controlling these inclusions are critical for enhancing the mechanical properties and performance of steel products.

## Introduction

Non-metallic inclusions, such as alumina ( $\text{Al}_2\text{O}_3$ ) and spinel ( $\text{MgO} \cdot \text{Al}_2\text{O}_3$ ), are inherent in steelmaking and can be detrimental to the final product's quality, affecting properties like toughness and fatigue life. Calcium treatment, typically through the addition of **calcium silicon**, is a widely used technique to modify these harmful, solid inclusions into less detrimental, liquid calcium aluminates at steelmaking temperatures. This modification improves the steel's castability and overall cleanliness. In-situ observation techniques are crucial for understanding the kinetics and mechanisms of this transformation, providing real-time insights into the morphological and compositional changes of inclusions.

## Mechanism of Inclusion Modification

The addition of **calcium silicon** to molten steel initiates a series of reactions aimed at modifying existing oxide inclusions. The primary goal is to transform hard, high-melting-point

inclusions like alumina into softer, lower-melting-point calcium aluminates.

The modification process generally follows a sequence of transformations with increasing calcium content. Solid  $\text{Al}_2\text{O}_3$  inclusions are modified to various calcium aluminates, with the ultimate goal of forming liquid phases at steelmaking temperatures.<sup>[1][2]</sup> The modification pathway can be summarized as follows:

$\text{Al}_2\text{O}_3$  (solid)  $\rightarrow$   $\text{CaO} \cdot 6\text{Al}_2\text{O}_3$  (solid)  $\rightarrow$   $\text{CaO} \cdot 2\text{Al}_2\text{O}_3$  (solid)  $\rightarrow$  Liquid Calcium Aluminate  $\rightarrow$   $\text{CaO}$  (solid) +  $\text{CaS}$  (solid) (with excessive calcium)<sup>[1]</sup>

The presence of sulfur in the steel can lead to the formation of a transient  $\text{CaS}$  layer on the alumina inclusion, which then reacts with the alumina core to form calcium aluminate.<sup>[3][4]</sup>

## Experimental Protocols

### Sample Preparation and Calcium Treatment

Objective: To prepare steel samples with alumina inclusions and observe their modification upon **calcium silicon** addition.

Materials:

- High-purity iron
- Aluminum (Al) deoxidizer
- Calcium-silicon (Ca-Si) alloy
- High-purity argon gas
- Magnesia ( $\text{MgO}$ ) or Alumina ( $\text{Al}_2\text{O}_3$ ) crucible

Equipment:

- High-frequency induction furnace or resistance furnace
- Temperature control system (e.g., thermocouple)
- Quartz tube for controlled atmosphere

- Suction sampling device (e.g., quartz tubes)

Protocol:

- Melt Preparation:

1. Place high-purity iron in a crucible within the furnace.
2. Heat the furnace to the target temperature (e.g., 1873 K) under a protective argon atmosphere to prevent oxidation.
3. Once the iron is molten, add a predetermined amount of aluminum to deoxidize the steel and form alumina inclusions. Allow the melt to homogenize.

- Initial Sampling:

1. Before calcium treatment, take an initial sample of the molten steel using a suction sampler. This sample will serve as the baseline for inclusion analysis.

- **Calcium Silicon** Addition:

1. Introduce a specific amount of Ca-Si alloy into the molten steel. The amount should be calculated to achieve the desired calcium concentration for inclusion modification.

- Timed Sampling:

1. After the Ca-Si addition, take samples at specific time intervals (e.g., 1, 5, 10, 20, and 30 minutes) to track the transient evolution of the inclusions.[\[4\]](#)

- Sample Quenching:

1. Rapidly quench the collected samples in water or brine to preserve the morphology and composition of the inclusions at the time of sampling.

## In-situ Observation using High-Temperature Confocal Scanning Laser Microscopy (HT-CSLM)

Objective: To directly observe the interaction, agglomeration, and dissolution of inclusions at the molten steel surface or steel-slag interface in real-time.<sup>[5][6]</sup>

Equipment:

- High-Temperature Confocal Scanning Laser Microscope (HT-CSLM)
- Crucibles (e.g., Alumina, MgO)
- High-purity argon gas

Protocol:

- **Sample Placement:** Place a small piece of the prepared steel sample into the crucible within the HT-CSLM heating chamber.
- **Atmosphere Control:** Purge the chamber with high-purity argon gas to prevent oxidation during heating.
- **Heating and Melting:** Heat the sample to the desired observation temperature above its melting point. The CSLM allows for direct observation of the sample surface as it melts.
- **In-situ Observation:**
  1. Focus the laser on the surface of the molten steel to observe the behavior of inclusions.
  2. Record video and capture images of inclusion movement, collision, agglomeration, and interaction with the surrounding melt or a slag phase if introduced.
- **Calcium Addition (if applicable):** Some advanced setups may allow for the controlled addition of modifying agents like CaSi during observation.
- **Cooling and Solidification:** The cooling process can also be observed to study the precipitation of new inclusions during solidification.

## Post-mortem Analysis using SEM-EDS

Objective: To characterize the morphology, size, and composition of inclusions in the quenched samples.

Equipment:

- Scanning Electron Microscope (SEM)
- Energy Dispersive X-ray Spectrometer (EDS)
- Sample mounting and polishing equipment

Protocol:

- Sample Preparation:
  1. Mount the quenched steel samples in a conductive resin.
  2. Grind and polish the mounted samples to a mirror finish to expose the inclusions.
- SEM Imaging:
  1. Place the polished sample in the SEM chamber.
  2. Use backscattered electron (BSE) mode to locate inclusions, which typically appear as darker or lighter phases against the steel matrix.
  3. Capture high-resolution images of the inclusions to analyze their morphology and size.
- EDS Analysis:
  1. Perform EDS analysis on the identified inclusions to determine their elemental composition. This will reveal the transformation from alumina to calcium aluminates.
  2. Generate elemental maps to visualize the distribution of elements like Al, Ca, O, Mg, and S within the inclusions.[\[3\]](#)

## Data Presentation

The quantitative data obtained from the experimental procedures should be summarized for clear comparison.

Table 1: Evolution of Inclusion Composition with Time after Calcium Treatment

Time (minutes)	Average CaO content (wt%)	Average Al <sub>2</sub> O <sub>3</sub> content (wt%)	Average CaS content (wt%)	Predominant Inclusion Phase
0 (Before Ca)	0	~100	0	Al <sub>2</sub> O <sub>3</sub>
1	10-20	80-90	0-5	Al <sub>2</sub> O <sub>3</sub> with CaS layer/incipient CaO·Al <sub>2</sub> O <sub>3</sub>
5	30-40	60-70	<5	CaO·2Al <sub>2</sub> O <sub>3</sub> , Liquid Calcium Aluminate
10	45-55	45-55	<2	Liquid Calcium Aluminate
20	50-60	40-50	<1	Liquid Calcium Aluminate
30	50-60	40-50	<1	Stable Liquid Calcium Aluminate

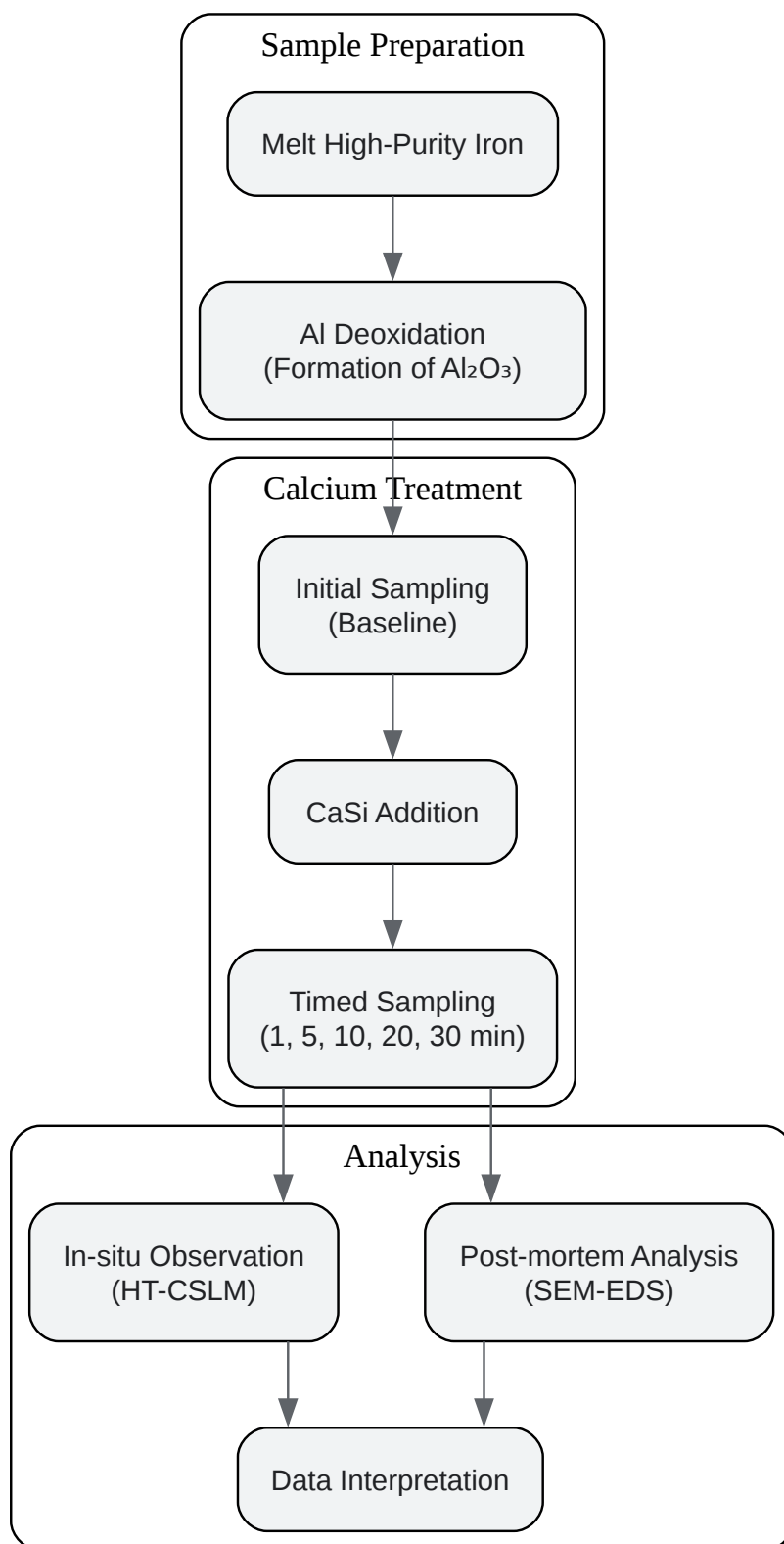
Note: The values in this table are illustrative and will vary based on specific experimental conditions such as steel composition, temperature, and the amount of CaSi added.

Table 2: Morphological Changes of Inclusions

Time (minutes)	Predominant Morphology	Average Size (µm)	Aspect Ratio (Length/Width)
0 (Before Ca)	Irregular, Clustered	5-15	> 2
1	Irregular with spherical outer layer	5-15	~1.5-2
5	Mostly spherical	3-10	~1.2-1.5
10	Spherical	2-8	~1.0-1.2
20	Spherical	2-8	~1.0
30	Spherical	2-8	~1.0

## Visualizations

## Experimental Workflow

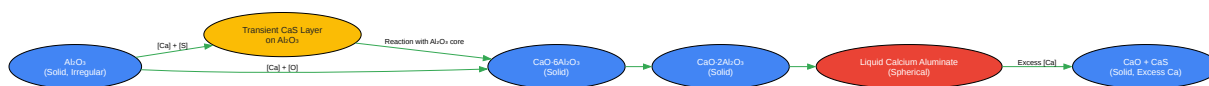


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Caption: Workflow for in-situ observation of inclusion modification.



## Inclusion Modification Pathway



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Caption: Transformation pathway of alumina inclusions during calcium treatment.

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